

Theoretical Modeling of (2S)-2-Methoxypropane-1-thiol Reactivity

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Compound of Interest

Compound Name: (2S)-2-methoxypropane-1-thiol

CAS No.: 2348281-06-9

Cat. No.: B6236624

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Document Type: Technical Guide / Whitepaper Target Audience: Computational Chemists, Medicinal Chemists, and Drug Discovery Scientists

Executive Summary

(2S)-2-methoxypropane-1-thiol (CAS: 2348281-06-9) represents a distinct class of chiral, functionalized thiols. Unlike simple alkyl thiols, the presence of a

-methoxy group introduces significant electronic and steric perturbations—specifically inductive electron withdrawal and potential intramolecular hydrogen bonding. These features modulate the acidity (

) of the sulfhydryl group and the nucleophilicity of the resulting thiolate, making it a critical motif in the design of covalent inhibitors and chiral ligands.

This guide establishes a validated computational workflow to model these properties, moving beyond standard defaults to high-fidelity protocols required for accurate prediction.

Structural & Conformational Analysis

Before reactivity can be modeled, the conformational landscape must be mapped. The flexibility of the propane backbone, combined with the (2S) stereocenter, necessitates a rigorous conformational search to identify the global minimum.

The Gauche Effect & Intramolecular H-Bonding

In the gas phase and non-polar solvents, 1,2-disubstituted ethanes (and propanes) often exhibit a gauche effect. For **(2S)-2-methoxypropane-1-thiol**, the interaction between the sulfur lone pairs and the C-O

orbital (or vice versa) can stabilize gauche conformers. Additionally, a weak intramolecular hydrogen bond (

) may stabilize specific rotamers.

Protocol:

- Stereochemistry: Fix the C2 center to the (S) configuration.
- Sampling: Perform a systematic rotor search around the C1-C2 and C2-O bonds.
- Refinement: Optimize low-energy conformers using DFT (e.g.,

B97X-D/6-311++G(d,p)) to account for dispersion interactions which are critical for weak H-bonds.

Visualization: Conformational Search Workflow

The following diagram outlines the logical flow for determining the Boltzmann-weighted population of conformers.

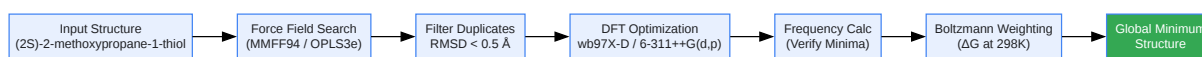


Figure 1: Hierarchical Conformational Search Protocol

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Electronic Structure Profiling: The Core Protocol

Accurate prediction of thiol reactivity relies heavily on the choice of Density Functional Theory (DFT) method and solvation model. Standard continuum models often fail for anionic sulfur species due to charge concentration.

Recommended Level of Theory

- Functional:

B97X-D or M06-2X. These range-separated hybrid functionals accurately treat dispersion and long-range interactions, which are vital for the methoxy-thiol interaction.

- Basis Set: 6-311++G(d,p) or def2-TZVP. Diffuse functions (++) are mandatory for describing the diffuse electron cloud of the thiolate anion ().
- Solvation: SMD (Solvation Model based on Density).

Prediction Methodology

Direct calculation of

using implicit solvation alone often yields errors of 3-5 units for thiols. The Cluster-Continuum Model is required.

The Protocol:

- Thermodynamic Cycle: Calculate the free energy of deprotonation in the gas phase () and the solvation free energies () of the acid and conjugate base.
- Explicit Solvation: Model the thiolate () with 3 explicit water molecules hydrogen-bonded to the sulfur. This stabilizes the charge density, correcting the error inherent in continuum models.
- Calculation:

Where

.[\[1\]](#)[\[2\]](#)

Data Presentation:

Calculation Components

Parameter	Description	Target Accuracy
	Gas phase acidity	kcal/mol
	Solvation of anion (Critical)	Use Explicit Waters (n=3)
	Solvation of proton	Fixed Value (-265.9 kcal/mol) [1]
Correction	Standard State Correction	1 atm
		1 M (+1.89 kcal/mol)

Reactivity Profiling: Nucleophilicity & Redox

The reactivity of **(2S)-2-methoxypropane-1-thiol** is governed by the nucleophilicity of its sulfur atom, which is modulated by the inductive effect of the

-methoxy group.

Nucleophilicity (Michael Addition Modeling)

To assess the compound's utility as a covalent warhead, model the transition state (TS) of its addition to a standard Michael acceptor (e.g., acrylamide).

- Hypothesis: The

-methoxy group is electron-withdrawing (inductive). This should stabilize the thiolate starting material relative to the transition state, potentially raising the activation barrier compared to propane-1-thiol. However, it also lowers the

, increasing the concentration of the reactive thiolate species at physiological pH.

- Metric: Calculate the Activation Free Energy (

).

Visualization: Reactivity Pathway

The following Graphviz diagram illustrates the catalytic cycle and the competing oxidation pathway.

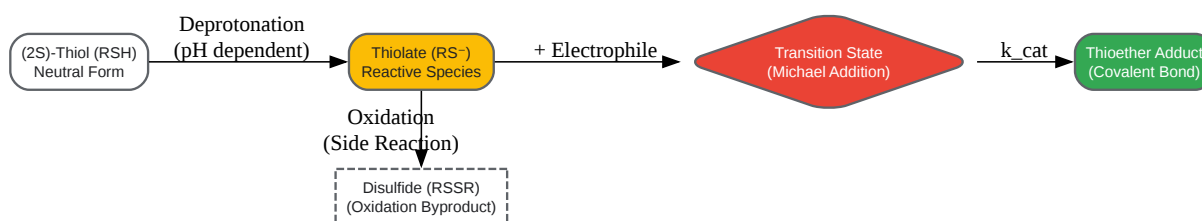


Figure 2: Competitive Reactivity Pathways for (2S)-2-methoxypropane-1-thiol

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[3]

Redox Potential (Disulfide Formation)

The methoxy group may influence the stability of the radical cation intermediate formed during oxidation.

- Protocol: Calculate the Adiabatic Ionization Potential (AIP) and the bond dissociation energy (BDE) of the S-H bond.
- Comparison: Compare values against a reference standard (e.g., glutathione or 2-mercaptoethanol) to predict oxidative stability.

Case Study: Covalent Inhibitor Design

Scenario: You are designing a covalent inhibitor targeting a cysteine residue in a hydrophobic pocket. Application of **(2S)-2-methoxypropane-1-thiol**:

- Chirality: The (2S) methyl/methoxy motif can be used to probe the stereochemical constraints of the pocket.
- Solvation: The methoxy oxygen can replace a structural water molecule in the active site, potentially gaining entropic binding affinity.
- Tuning: If the target cysteine has a high pK_a , the slightly higher acidity of this thiol (vs. alkyl thiols) allows it to serve as a better leaving group in reversible covalent inhibition strategies.

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